

An In-depth Technical Guide to 5-Nitro-m-xylene-alpha,alpha'-diol

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Compound of Interest

Compound Name: 5-Nitro-m-xylene-alpha,alpha'-diol

Cat. No.: B1330767

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For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Nitro-m-xylene-alpha,alpha'-diol is an organic compound with the molecular formula $C_8H_9NO_4$. This technical guide provides a comprehensive overview of its chemical and physical properties. While its primary documented application lies in the field of chemical sensing, this paper aims to consolidate the available data to support further research and exploration of its potential applications. Due to a lack of publicly available data, this guide does not cover biological activities or signaling pathways.

Core Compound Information

5-Nitro-m-xylene-alpha,alpha'-diol, also known by its synonym [3-(hydroxymethyl)-5-nitrophenyl]methanol, is a nitroaromatic compound. Its core structure consists of a m-xylene backbone substituted with a nitro group and two hydroxymethyl functional groups.

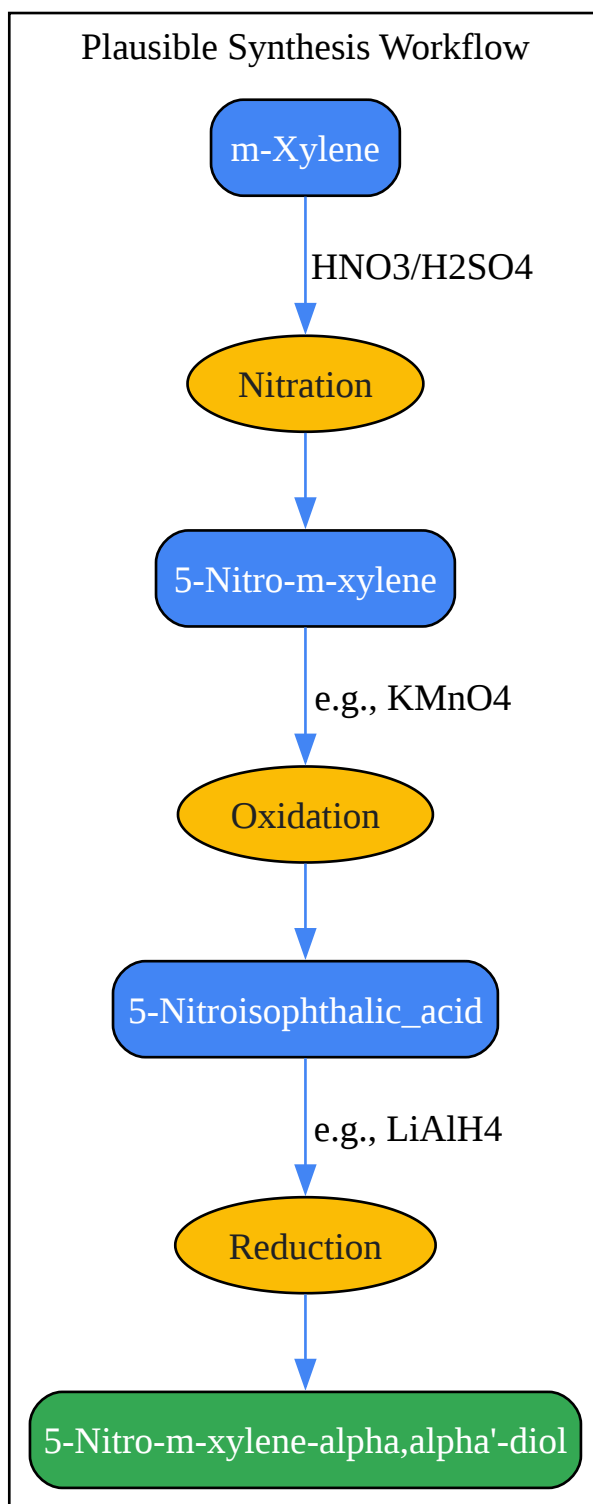
Molecular and Physicochemical Properties

The fundamental properties of **5-Nitro-m-xylene-alpha,alpha'-diol** are summarized in the table below. These data are essential for its handling, characterization, and application in a research setting.

Property	Value	Source(s)
Molecular Formula	C8H9NO4	[1][2]
Molecular Weight	183.16 g/mol	[1][3]
CAS Number	71176-55-1	[1][3]
Physical Form	Solid	[3][4]
Melting Point	94-96 °C	[3][4][5]
Boiling Point (Predicted)	421.9 ± 35.0 °C	[4]
Density (Predicted)	1.420 g/cm ³	[4]
Storage Temperature	Room Temperature (Sealed in dry conditions)	[2][4]

Synthesis and Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **5-Nitro-m-xylene-alpha,alpha'-diol** are not readily available in the public domain, a plausible synthetic route can be inferred from standard organic chemistry principles. A potential workflow for its synthesis is outlined below.



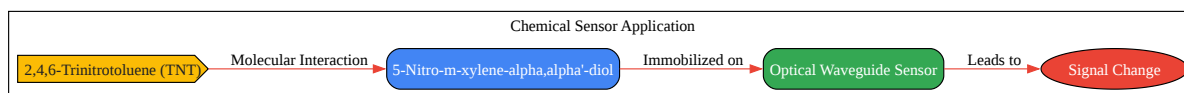
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A plausible synthetic pathway for **5-Nitro-m-xylene-alpha,alpha'-diol**.

Disclaimer: This proposed synthesis is illustrative and has not been verified through experimental data. Researchers should consult relevant literature and safety data before attempting any synthesis.

Known Applications

The primary documented application of **5-Nitro-m-xylene-alpha,alpha'-diol** is in the development of chemical sensors.^{[1][3][5]} Specifically, it has been used to fabricate sensors for the detection of the explosive 2,4,6-trinitrotoluene (TNT) through planar integrated optical waveguide attenuated total reflection spectrometry.^{[1][3][5]}



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Logical workflow of the application in chemical sensing.

Biological Activity and Signaling Pathways

Currently, there is a notable absence of published research detailing the biological activity, therapeutic potential, or associated signaling pathways of **5-Nitro-m-xylene-alpha,alpha'-diol**. While some nitroaromatic compounds are known to have biological effects, no specific data for this compound is available. This represents a significant knowledge gap and an area for potential future research.

Conclusion

5-Nitro-m-xylene-alpha,alpha'-diol is a well-characterized compound in terms of its physicochemical properties. Its application in chemical sensor technology has been documented. However, its potential in the life sciences, particularly in drug development, remains unexplored. This guide serves as a foundational resource for researchers interested in investigating this compound further.

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